

# performance comparison of heptadecane in different phase change material formulations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Heptadecane*

Cat. No.: *B057597*

[Get Quote](#)

## Heptadecane in Phase Change Materials: A Comparative Performance Analysis

**Heptadecane**, a paraffin-based phase change material (PCM), is gaining significant attention in thermal energy storage applications due to its favorable thermal properties. This guide provides a comprehensive comparison of **heptadecane**'s performance in various formulations, alongside other paraffin alternatives, supported by experimental data. This information is crucial for researchers, scientists, and drug development professionals in selecting the optimal PCM for their specific thermal management needs.

## Enhancing the Performance of Heptadecane

A primary challenge with **heptadecane**, as with other organic PCMs, is its inherently low thermal conductivity, which can impede efficient heat transfer during charging and discharging cycles. Additionally, leakage in the molten state poses a significant practical problem. To address these limitations, various formulations have been developed, primarily focusing on encapsulation and the creation of form-stable composites.

Encapsulation involves enclosing **heptadecane** within a shell material. This not only prevents leakage but can also enhance thermal conductivity and improve the overall stability of the PCM. Common shell materials include calcium carbonate and starch. For instance, microencapsulation of **heptadecane** with a calcium carbonate shell has been shown to

increase its thermal conductivity and prevent leakage, making it suitable for applications in air conditioning, textiles, and food preservation.<sup>[1]</sup>

Form-stable composites are created by incorporating **heptadecane** into a porous supporting matrix. This approach physically traps the molten paraffin, preventing it from flowing. Materials like carbonized lemon peel and graphene have been successfully used to create leak-proof composites with significantly enhanced thermal conductivity.<sup>[2][3][4]</sup> For example, a composite of **heptadecane** with carbonized lemon peel demonstrated a 77% increase in thermal conductivity compared to pure **heptadecane**.<sup>[2][3]</sup>

## Performance Metrics: A Comparative Overview

The following tables summarize the key performance metrics of **heptadecane** in different formulations compared to other common paraffin-based PCMs like hexadecane and octadecane.

Material	Melting Point (°C)	Latent Heat of Fusion (J/g)	Thermal Conductivity (W/m·K)	Notes
Pure Heptadecane	~21-22	~214	~0.15 (liquid), ~0.26 (solid)	Prone to leakage in liquid state; low thermal conductivity.
Heptadecane/Ca CO3 Microcapsules	~16	86 - 147	Enhanced	Prevents leakage and increases thermal conductivity.[1]
Heptadecane/Starch Microcapsules	-	High	-	Provides good thermal reliability and high melting and solidifying enthalpies.[5]
Heptadecane/Carbonized Lemon Peel Composite	~19.79	141.8	0.46	Leak-proof composite with a 77% increase in thermal conductivity compared to pure heptadecane.[2][3][6]
Heptadecane/Graphene Nanocomposite	-	-	Significantly Enhanced	Graphene matrix prevents leakage and improves thermal performance.
Pure Hexadecane	~18	~237	~0.15 (liquid)	Similar properties to heptadecane, often used in

				similar applications.
Pure Octadecane	~28	~244	~0.15 (liquid)	Higher melting point and latent heat compared to heptadecane.

Note: The values presented are approximate and can vary depending on the specific experimental conditions and purity of the materials.

## Experimental Protocols

The characterization of PCMs involves several key experimental techniques to determine their thermal properties and stability.

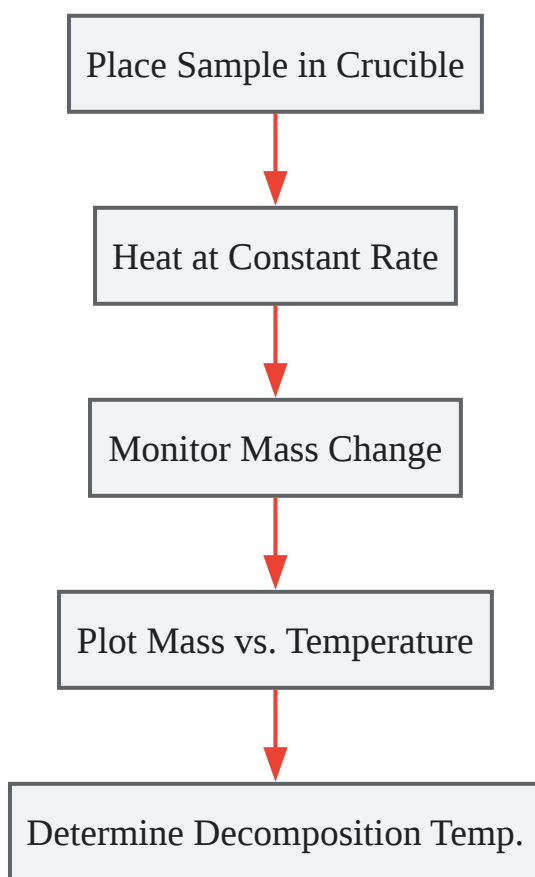
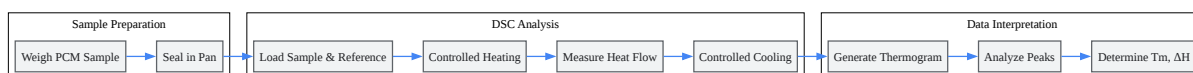
### Differential Scanning Calorimetry (DSC)

Objective: To determine the melting and freezing temperatures, and the latent heat of fusion and solidification.

Methodology:

- A small, precisely weighed sample of the PCM (typically 5-10 mg) is hermetically sealed in an aluminum pan.
- An empty sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC instrument.
- The temperature of the furnace is increased at a constant rate (e.g., 5 °C/min) over a specified temperature range that encompasses the phase change of the material.
- The heat flow to the sample is measured relative to the reference.
- The melting temperature is determined from the onset of the melting peak on the resulting thermogram, and the latent heat of fusion is calculated from the area under the peak.

- A controlled cooling cycle is then performed to determine the freezing temperature and latent heat of solidification.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Preparation and Performance Analysis of Form-Stable Composite Phase Change Materials with Different EG Particle Sizes and Mass Fractions for Thermal Energy Storage - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. ucm.es [ucm.es]
- 5. Preparation and characterization of form-stable paraffin/polyurethane composites as phase change materials for thermal energy storage (Journal Article) | ETDEWEB [osti.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [performance comparison of heptadecane in different phase change material formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057597#performance-comparison-of-heptadecane-in-different-phase-change-material-formulations]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)